

Synthesis and Characterization of Cyclohexanecarboxylic acid, 4-nonyl-: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	Cyclohexanecarboxylic acid, 4-nonyl-
CAS No.:	101564-26-5
Cat. No.:	B025163

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Executive Summary

Cyclohexanecarboxylic acid, 4-nonyl- (CAS No. 101564-26-5), also known as 4-nonylcyclohexanecarboxylic acid, is a highly versatile aliphatic building block. Characterized by a rigid cyclohexane core substituted with a lipophilic nine-carbon alkyl chain and a polar carboxylic acid moiety, this compound is of significant interest in the development of liquid crystals, optoelectronic materials, and pharmaceutical intermediates^[1].

As a Senior Application Scientist, I have structured this guide to move beyond basic descriptive chemistry. Herein, we will dissect the mechanistic causality behind its synthesis—specifically the catalytic hydrogenation of aromatic precursors—and establish self-validating analytical workflows required for rigorous structural and stereochemical characterization.

Physicochemical Identity and Molecular Properties

Understanding the baseline physicochemical properties of 4-nonylcyclohexanecarboxylic acid is critical for predicting its behavior in solvent systems and chromatographic matrices. The long alkyl chain imparts significant lipophilicity, while the carboxylic acid group allows for hydrogen-bonded dimerization.

Table 1: Core Physicochemical Properties

Property	Value / Description
IUPAC Name	4-nonylcyclohexane-1-carboxylic acid
CAS Number	101564-26-5
Molecular Formula	C ₁₆ H ₃₀ O ₂
Molecular Weight	254.41 g/mol
SMILES	<chem>CCCCCCCCCCC1CCC(CC1)C(=O)O</chem>
Expected MS [M-H] ⁻	253.4 m/z

Mechanistic Pathways for Synthesis: Causality and Catalyst Selection

The most direct and industrially viable methodology for synthesizing 4-nonylcyclohexanecarboxylic acid is the complete catalytic hydrogenation of its aromatic precursor, 4-nonylbenzoic acid^[1].

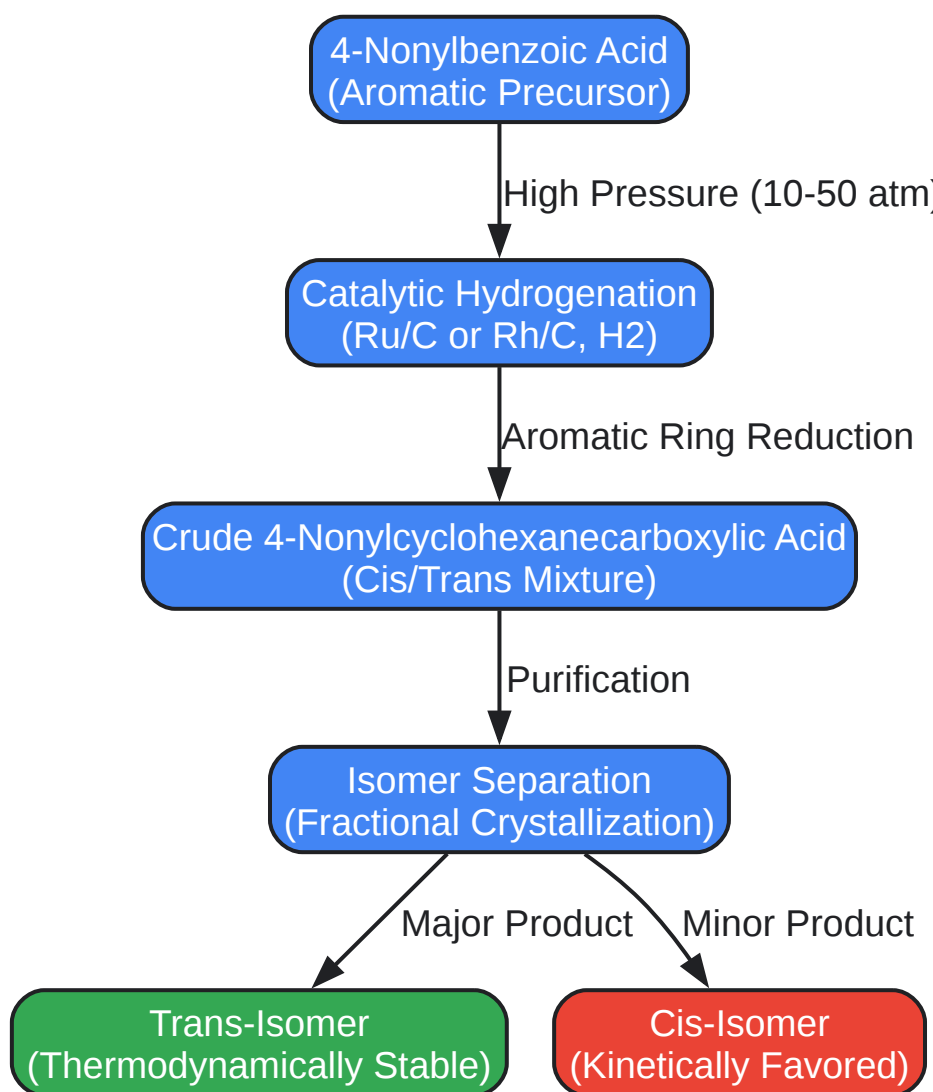
Causality in Catalyst Selection

The efficiency, functional group tolerance, and stereoselectivity of this transformation are entirely dictated by the choice of the heterogeneous metal catalyst:

- Ruthenium on Carbon (Ru/C): Operates via a Langmuir-Hinshelwood mechanism. While it requires harsher conditions (10-50 atm H₂, 50-100 °C), Ru/C is highly robust for aromatic ring saturation and critically prevents the unwanted hydrogenolysis (cleavage) of the carboxylic acid group^{[1][2]}.

- Rhodium on Carbon (Rh/C): Allows for milder conditions (1-5 atm H₂, room temperature) but is highly sensitive to steric bulk and can alter the kinetic cis vs. thermodynamic trans product ratio[1].

For scalable and robust synthesis, Ru/C is the preferred catalytic system.



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Synthetic workflow for 4-nonylcyclohexanecarboxylic acid via catalytic hydrogenation.

Detailed Experimental Protocol: Ru/C Catalyzed Hydrogenation

This protocol is designed as a self-validating system to ensure process integrity at every step.

- **Reaction Setup:** Charge a high-pressure Parr reactor with 4-nonylbenzoic acid (1.0 equiv), 5% Ru/C catalyst (5-10 wt% relative to the substrate), and a protic solvent (e.g., ethanol or water)[1].
- **Purging & Pressurization:** Seal the reactor and purge with inert N₂ gas three times to eliminate oxygen (preventing explosive hazards and catalyst oxidation). Pressurize the vessel with H₂ gas to 30 atm[1].
- **Heating & Agitation:** Heat the reactor to 80 °C under vigorous mechanical stirring.
 - **Self-Validation Check:** Monitor hydrogen consumption via the pressure gauge. A plateau in pressure drop indicates the cessation of the reduction phase.
- **Filtration & Concentration:** Cool the reactor to room temperature and carefully vent residual H₂. Filter the mixture through a Celite pad to remove the heterogeneous Ru/C catalyst.
 - **Self-Validation Check:** Perform a rapid ¹H NMR of the crude filtrate. The complete disappearance of aromatic protons (δ 7.0-8.0 ppm) validates successful ring saturation.
- **Stereochemical Isolation:** Concentrate the filtrate in vacuo. The resulting crude solid is a mixture of cis and trans isomers. Subject the crude to fractional crystallization using a hot ethanol/water gradient to selectively precipitate the thermodynamically favored trans isomer[1].

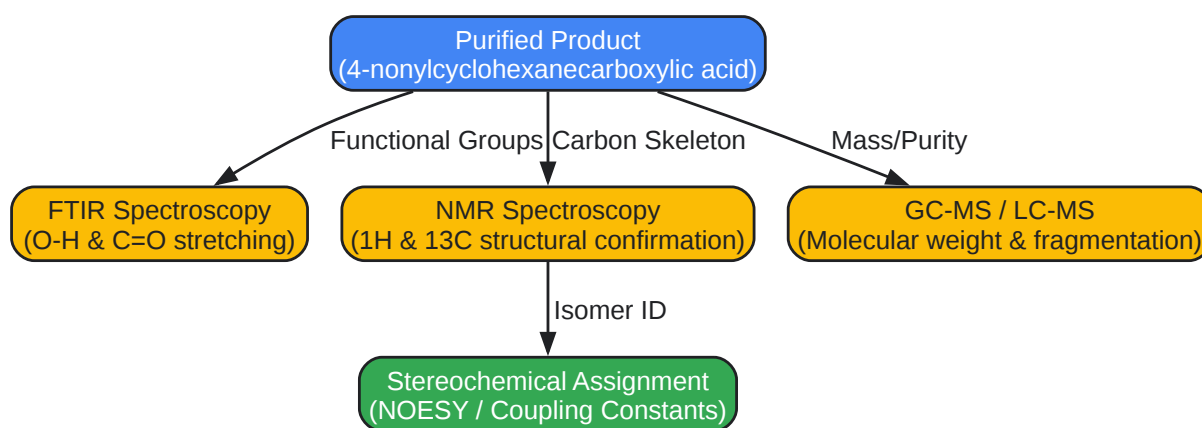
Stereochemical Considerations

The hydrogenation of the planar aromatic precursor yields a mixture of cis and trans isomers. Understanding the thermodynamic causality here is vital for downstream applications.

The trans isomer is thermodynamically more stable. In the cyclohexane chair conformation, the trans configuration allows both the bulky nonyl chain and the carboxylic acid moiety to occupy equatorial positions. This spatial arrangement minimizes the severe 1,3-diaxial steric clashes that plague the cis isomer, where at least one of the substituents is forced into an unfavorable axial orientation[1].

Analytical Characterization & Self-Validating Protocols

To guarantee the molecular identity and purity of the synthesized 4-nonylcyclohexanecarboxylic acid, a multi-modal analytical workflow must be employed.



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Self-validating analytical workflow for structural and stereochemical characterization.

Table 2: Expected Analytical Signatures for Validation

Analytical Technique	Target Feature	Expected Signature	Diagnostic Value
FTIR Spectroscopy	Carboxylic Acid (-COOH)	Broad O-H stretch (2500–3300 cm ⁻¹); Strong C=O stretch (~1710 cm ⁻¹)	The broadness confirms the presence of an intact, intermolecularly hydrogen-bonded carboxylate dimer[1].
¹ H NMR (CDCl ₃)	Aliphatic Ring Protons	Multiplets between δ 0.8 - 2.5 ppm; Absence of aromatic signals (δ 7.0-8.0 ppm)	Validates complete aromatic reduction. Large J-coupling values confirm axial-axial proton interactions (equatorial substituents).
¹³ C NMR (CDCl ₃)	Carbonyl Carbon	Singlet at ~δ 180 ppm	Confirms the preservation of the acid group post-hydrogenation.
ESI-MS (Negative)	Molecular Ion	[M-H] ⁻ at m/z 253.4	Soft ionization verifies the exact molecular weight (254.41 g/mol) without excessive fragmentation[1].

Applications in Materials Science and Drug Development

The unique structural topology of 4-nonylcyclohexanecarboxylic acid makes it a highly sought-after intermediate:

- **Liquid Crystals and Optoelectronics:** In the field of liquid crystals, long alkyl chains (like the nonyl group) are crucial for inducing and stabilizing mesophases. The rigid cyclohexane core

provides the necessary structural anisotropy, making these derivatives excellent candidates for doping into nematic liquid crystal mixtures[1].

- **Pharmaceutical Derivatization:** The carboxylic acid acts as a versatile chemical handle. It can be readily converted into acid chlorides, esters, or amides using coupling agents like dicyclohexylcarbodiimide (DCC)[1]. Attaching this lipophilic tail to polar active pharmaceutical ingredients (APIs) can drastically alter their partition coefficients (LogP), thereby enhancing passive lipid membrane permeability during drug delivery.
- **Environmental Biomonitoring:** Due to the widespread industrial use of nonyl-substituted compounds, the metabolites of 4-nonylcyclohexanecarboxylic acid are of high interest in urine biomonitoring to assess human exposure to environmental contaminants[1].

References

- ResearchGate. "Highly Effective Rh/NaNbO₃ Catalyst for the Selective Hydrogenation of Benzoic Acid to Cyclohexane Carboxylic Acid Under Mild Conditions". Available at:[[Link](#)]

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Sources

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